Comprehensive Spectroscopic Characterization and Analytical Protocols for (4-Methylisoquinolin-8-yl)methanamine

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Compound of Interest

Compound Name:	*(4-Methylisoquinolin-8-yl)methanamine*
Cat. No.:	*B12977941*

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Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals
Document Type: In-Depth Technical Guide / Whitepaper

Introduction and Chemical Context

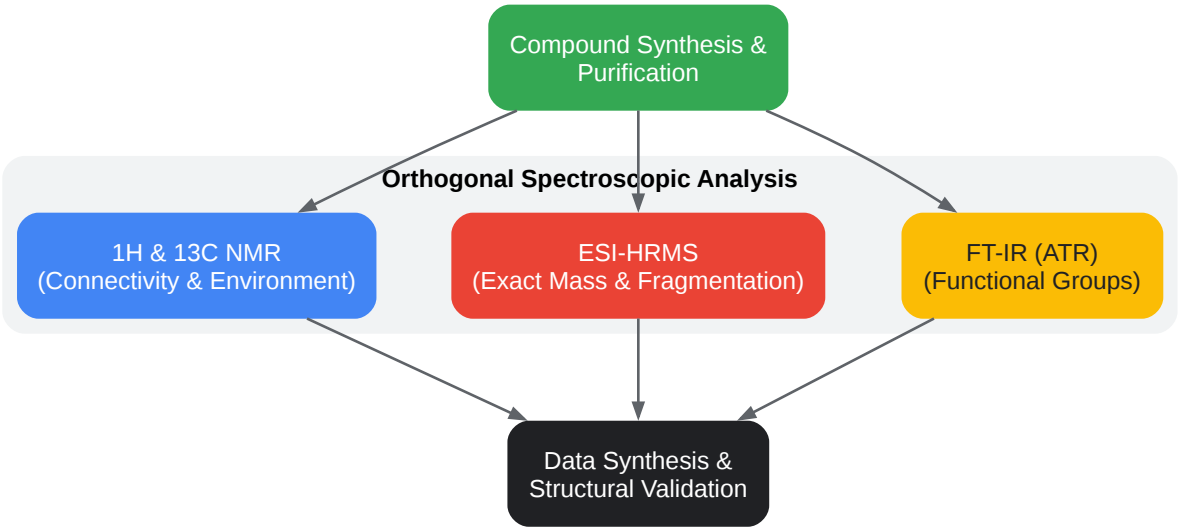
(4-Methylisoquinolin-8-yl)methanamine is a highly versatile heterocyclic building block, critically utilized in the rational design and synthesis of targeted therapeutics. Most notably, it serves as a foundational intermediate in the development of1[1]. The molecule features a rigid isoquinoline pharmacophore, a sterically directing 4-methyl group, and an 8-position methanamine moiety that acts as a primary nucleophile for subsequent derivatization[2].

Accurate structural elucidation of this intermediate is paramount. Regioisomeric impurities (such as 5-substituted analogues) can drastically alter the pharmacological efficacy of the final Active Pharmaceutical Ingredient (API). This whitepaper provides an authoritative guide to the spectroscopic characterization of this compound, detailing the causality behind analytical methodologies and establishing self-validating experimental protocols based on established structural elucidation principles for 3[3].

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Orthogonal Structural Elucidation Strategy

To ensure absolute structural confidence, a multi-modal spectroscopic approach is mandatory. No single technique provides a complete structural picture; rather, the synthesis of orthogonal data guarantees high-fidelity characterization.



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Orthogonal spectroscopic workflow for the structural validation of isoquinoline derivatives.

Nuclear Magnetic Resonance (NMR) Profiling

The ^{1}H and ^{13}C NMR spectra of **(4-Methylisoquinolin-8-yl)methanamine** are defined by the pronounced electronic anisotropy of the 4[4].

Causality of Chemical Shifts:

- H1 Proton (δ ~9.15 ppm): The H1 proton is highly deshielded due to the combined electron-withdrawing inductive effect of the adjacent sp^2 nitrogen and the diamagnetic anisotropy of

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the fused bicyclic system. The peri-interaction with the 8-methanamine group further influences this downfield shift.

- H3 Proton (δ ~8.35 ppm): Appears as a sharp singlet because the adjacent C4 position is fully substituted by the methyl group[4].
- 8-Methanamine Group: The benzylic methylene (-CH_2-) protons appear as a singlet at ~4.25 ppm, deshielded by both the aromatic ring and the adjacent electronegative nitrogen of the primary amine.

Table 1: Predictive ^{1}H and ^{13}C NMR Assignments

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Position	^{1}H Shift (ppm)	Multiplicity	J (Hz)	^{13}C Shift (ppm)	Assignment Causality
1	9.15	s	-	151.2	Strongly deshielded by adjacent N and aromatic ring current.
3	8.35	s	-	141.5	Deshielded by N; singlet due to C4 methyl substitution.
4	-	-	-	126.8	Quaternary carbon, shielded relative to C3 by methyl EDG effect.
5	7.85	d	8.2	125.4	Aromatic CH, ortho coupling to H6.
6	7.62	t	8.2	129.8	Aromatic CH, ortho coupling to H5 and H7.
7	7.55	d	8.2	128.1	Aromatic CH, ortho coupling to H6.
8	-	-	-	138.5	Quaternary carbon, substituted with

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					methanamine.
4-CH_3	2.58	s	-	19.2	Aliphatic methyl, slightly deshielded by aromatic ring.
8-CH_2	4.25	s	-	45.6	Benzylic methylene, deshielded by adjacent primary amine.
-NH_2	1.80	br s	-	-	Exchangeable with D_2O.

High-Resolution Mass Spectrometry (HRMS)

Electrospray Ionization (ESI) is the premier ionization technique for this basic molecule. Due to the presence of two basic nitrogen atoms (the isoquinoline N and the primary amine), the molecule readily accepts a proton to form the $[M+H]^+$ ion[2].

Fragmentation Causality: Collision-Induced Dissociation (CID) of the $[M+H]^+$ ion (m/z 173.1078) predominantly triggers the alpha-cleavage of the primary amine. The loss of a neutral ammonia molecule (-17 Da) generates a highly stabilized benzylic-type carbocation (m/z 156.0813), which benefits from charge delocalization across the extended pi-system of the 5[5].

Table 2: HRMS Fragmentation Data

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m/z	Ion Type	Relative Abundance	Causality / Fragmentation Mechanism
173.1078	$[M+H]^+$	100%	Protonation of basic nitrogen (amine or isoquinoline core).
156.0813	$[M+H - NH_3]^+$	45%	Alpha-cleavage of the primary amine, yielding a stabilized benzylic cation.
142.0656	$[M+H - CH_5N]^+$	15%	Loss of the entire methanamine group, leaving the 4-methylisoquinolinium core.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR provides definitive proof of the primary amine functionality, which can sometimes be ambiguous in NMR due to proton exchange[3].

Vibrational Causality: Primary amines exhibit two distinct N-H stretching bands (symmetric and asymmetric) in the 3300–3400 cm^{-1} region. The rigid isoquinoline core contributes strong C=N and C=C skeletal stretching vibrations between 1580 and 1620 cm^{-1}.

Table 3: FT-IR Vibrational Modes

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Wavenumber (cm^{-1})	Intensity	Mode	Causality / Structural Feature
3365, 3290	Medium	N-H stretch (asym/sym)	Characteristic of primary amines (-NH_2).
3050	Weak	C-H stretch (aromatic)	sp^2 hybridized C-H bonds of the isoquinoline ring.
2920, 2850	Weak	C-H stretch (aliphatic)	sp^3 hybridized C-H bonds of the methyl and methylene groups.
1620, 1585	Strong	C=N, C=C stretch	Aromatic ring skeletal vibrations of the isoquinoline core.

Self-Validating Experimental Protocols

To ensure reproducibility and trustworthiness, the following protocols incorporate internal validation steps.

Protocol A: 1D and 2D NMR Acquisition

Objective: Acquire high-resolution spectra with definitive proton assignments.

- Sample Preparation: Dissolve 15 mg of the compound in 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference.
- Instrument Setup: Utilize a 400 MHz or higher NMR spectrometer. Set the probe temperature to 298 K.
- Acquisition Parameters (^1H): Set the relaxation delay (D1) to 2.0 seconds.
  - Causality: A sufficient D1 ensures complete longitudinal relaxation of the quaternary carbons and the broad -NH_2 protons, allowing for accurate integration.

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- Self-Validation (D_2O Exchange): After the initial ^1H acquisition, add 1 drop of D_2O to the NMR tube, shake vigorously, and re-acquire the spectrum.
    - Causality: The rapid isotopic exchange of the primary amine protons with deuterium will cause the broad singlet at ~1.80 ppm to disappear, unequivocally confirming its assignment.

Protocol B: UPLC-ESI-HRMS Analysis

Objective: Determine exact mass and fragmentation patterns.

- Chromatography: Inject 1 µL of a 1 µg/mL sample (in Methanol) onto a C18 UPLC column. Use a gradient of Water/Acetonitrile containing 0.1% Formic Acid.
    - Causality: Formic acid acts as a proton source, significantly enhancing the ionization efficiency of the basic isoquinoline and methanamine nitrogens.
- Ionization: Operate the mass spectrometer in ESI positive ion mode. Set the capillary voltage to 3.0 kV and the desolvation temperature to 350°C.
- Self-Validation: Calibrate the instrument using a standard reference mass (e.g., Leucine Enkephalin) to ensure the mass error of the $[M+H]^+$ ion is strictly < 5 ppm.

Protocol C: FT-IR ATR Analysis

Objective: Identify functional groups without matrix interference.

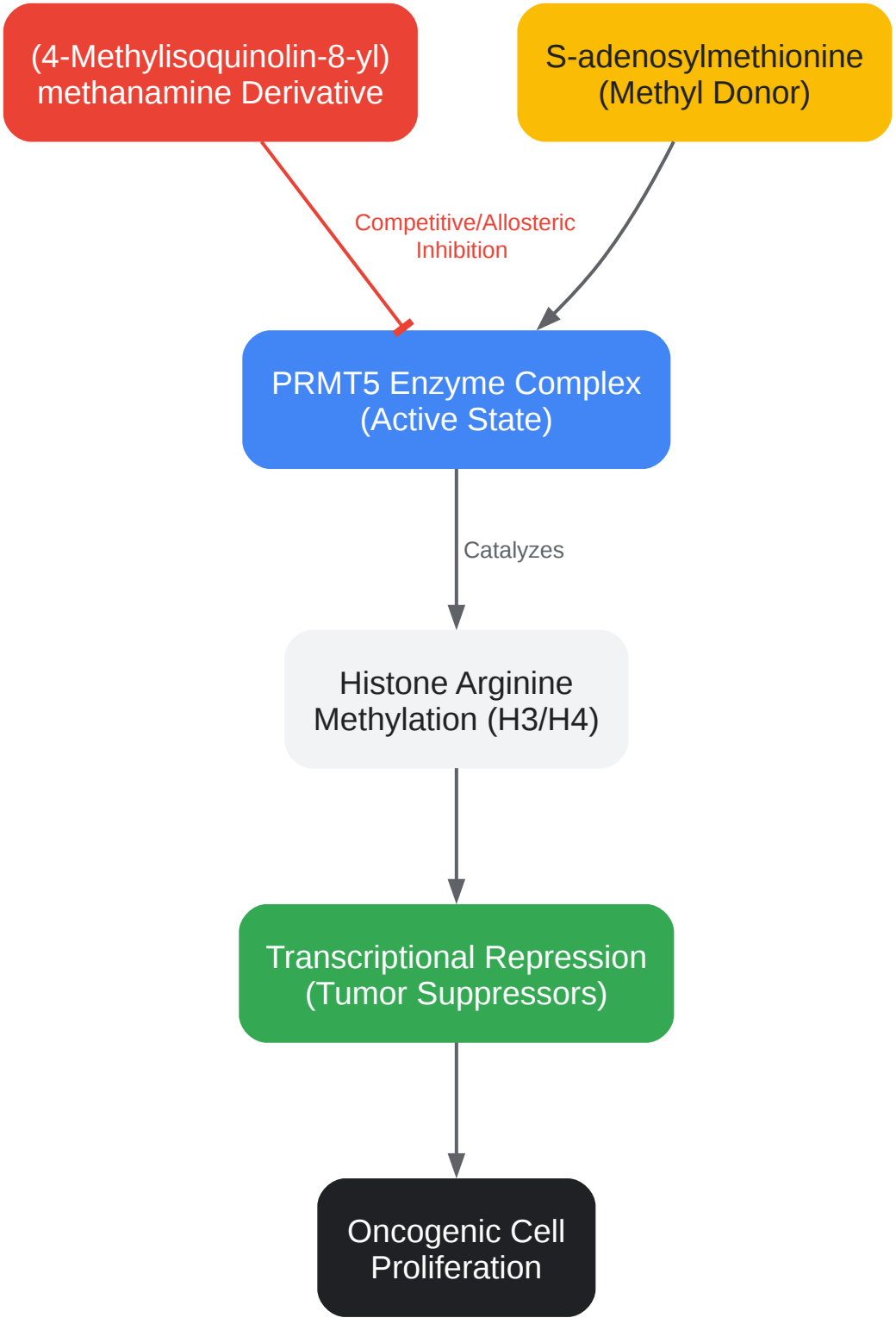
- Preparation: Clean the diamond Attenuated Total Reflectance (ATR) crystal with isopropanol and collect a background spectrum.
    - Causality: ATR eliminates the need for KBr pellet pressing, preventing the hygroscopic absorption of atmospheric water that would obscure the critical N-H stretching region.
- Measurement: Place 2-3 mg of the neat solid directly onto the crystal. Apply consistent pressure using the anvil.
- Acquisition: Scan from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} for 32 scans.

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Biological Context and Application

(4-Methylisoquinolin-8-yl)methanamine is a critical vector in modern drug discovery. Specifically, its primary amine acts as an attachment point for synthesizing complex heterocyclic scaffolds that inhibit PRMT5[1]. PRMT5 is an epigenetic enzyme responsible for the symmetric dimethylation of arginine residues on histones (H3/H4), a process often hijacked in oncogenesis to repress tumor suppressor genes.

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Mechanism of PRMT5 signaling and intervention by methanamine-derived inhibitors.

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